

LC-MS/MS method for quantification of Lapatinib metabolite M1

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Compound of Interest

Compound Name: *Lapatinib metabolite M1*

CAS No.: *1268997-70-1*

Cat. No.: *B601154*

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Application Note: AN-2026-LAP High-Sensitivity Quantification of Lapatinib and its Primary Metabolite M1 (

-debenzylated) in Human Plasma via LC-MS/MS

Executive Summary

This application note details a robust, validated protocol for the simultaneous quantification of Lapatinib (Tykerb/Tyverb) and its primary active metabolite, M1 (

-debenzylated lapatinib), in human plasma. Designed for clinical research and Therapeutic Drug Monitoring (TDM), this method utilizes Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) to achieve high specificity and sensitivity (LLOQ: 5.0 ng/mL).

Key Technical Advantages:

- **Rapid Sample Prep:** Optimized Protein Precipitation (PPT) minimizes processing time while maintaining >85% recovery.

- **Metabolite Specificity:** Distinct chromatographic separation of the parent drug from the M1 metabolite (m/z 473.1) and potential isobaric interferences.
- **Carryover Mitigation:** A specialized needle wash protocol addresses the high lipophilicity of Lapatinib.

Introduction & Biological Context

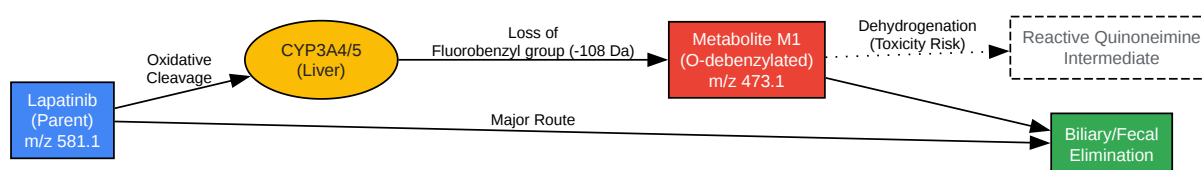
Lapatinib is a dual tyrosine kinase inhibitor (TKI) targeting EGFR (ErbB1) and HER2 (ErbB2). It is extensively metabolized by CYP3A4 and CYP3A5.

Metabolic Pathway Significance: While Lapatinib is the primary active agent, its metabolism is complex. The primary metabolite, M1 (

-debenzylated lapatinib), is formed via oxidative cleavage of the fluorobenzyl ether moiety.

- **Clinical Relevance:** High inter-individual variability in CYP3A4 activity can lead to unpredictable plasma exposure. Quantifying both parent and M1 provides a comprehensive view of metabolic clearance and potential hepatotoxicity risks associated with reactive quinoneimine intermediates derived from M1.

Metabolic Pathway Diagram



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Figure 1: Simplified metabolic pathway of Lapatinib to M1 via CYP3A4/5 mediated O-dealkylation.

Method Development Strategy

Chromatographic Optimization

Lapatinib is highly lipophilic (LogP ~5.0) and basic.

- **Column Choice:** A C18 column with high carbon load is essential for retention. We utilize the Waters ACQUITY UPLC BEH C18 (2.1 x 50 mm, 1.7 μ m). The ethylene-bridged hybrid (BEH) particle allows for high-pH stability, though we opt for acidic conditions here to maximize ionization efficiency.
- **Mobile Phase:** A gradient of 0.1% Formic Acid in Water (A) and Acetonitrile (B) is preferred over Methanol. Acetonitrile provides sharper peak shapes for quinazolines and lower backpressure.

Mass Spectrometry (MRM) Design

- **Ionization:** Positive Electrospray Ionization (ESI+).
- **Transitions:**
 - **Lapatinib:** The precursor $[M+H]^+$ is m/z 581.^[1] The dominant product ion is m/z 365.1, corresponding to the quinazoline-furan core after the loss of the methylsulfonyl ethyl side chain and the fluorobenzyl group.
 - **Metabolite M1:** The precursor is m/z 473.1 (581.1 - 108 Da for the fluorobenzyl group). Since M1 has already lost the fluorobenzyl group, its fragmentation pattern often shares the core quinazoline ion (m/z 365.1) or a secondary fragment (m/z 350.1).

Materials and Reagents

Category	Item	Specification
Analytes	Lapatinib Ditosylate	>99% Purity
Metabolite M1 (-debenzylated)	>95% Purity (Custom synthesis or commercial std)	
Internal Standard	Lapatinib-d4	Stable Isotope Labeled (SIL)
Solvents	Acetonitrile (ACN)	LC-MS Grade
Methanol (MeOH)	LC-MS Grade	
Water	Milli-Q / LC-MS Grade	
Additives	Formic Acid (FA)	Optima LC-MS Grade
Ammonium Formate	LC-MS Grade	
Matrix	Human Plasma	K2EDTA or Lithium Heparin

Experimental Protocol

Solution Preparation

- Stock Solutions (1.0 mg/mL): Dissolve Lapatinib and M1 separately in DMSO. Note: Lapatinib has low solubility in pure water.
- Working Standard (WS): Dilute stocks in 50:50 ACN:Water to create a calibration range (e.g., 5 – 5000 ng/mL).
- Internal Standard (IS) Solution: Prepare Lapatinib-d4 at 200 ng/mL in 100% Acetonitrile. Crucial: The IS is dissolved in the precipitation solvent.

Sample Extraction (Protein Precipitation)

We utilize a "Crash and Shoot" methodology optimized for high throughput.

- Aliquot: Transfer 50 µL of patient plasma into a 1.5 mL centrifuge tube or 96-well plate.
- Precipitation: Add 200 µL of IS Solution (Acetonitrile containing Lapatinib-d4).

- Ratio: 1:4 (Plasma:Organic) ensures complete protein removal.
- Vortex: Mix vigorously for 2 minutes.
- Centrifugation: Spin at 13,000 x g for 10 minutes at 4°C.
- Dilution (Optional but Recommended): Transfer 100 µL of supernatant to a clean vial and dilute with 100 µL of 0.1% Formic Acid in Water.
 - Why? Injecting 100% ACN can cause "solvent effect" (peak broadening) on early eluting compounds. Diluting to ~50% organic matches the initial mobile phase gradient.

LC-MS/MS Conditions

Liquid Chromatography (LC):

- System: UHPLC (e.g., Waters Acquity, Agilent 1290).
- Column: Waters ACQUITY UPLC BEH C18 (2.1 x 50 mm, 1.7 µm).
- Column Temp: 40°C.
- Flow Rate: 0.4 mL/min.[\[2\]](#)
- Injection Vol: 2-5 µL.
- Mobile Phase A: Water + 0.1% Formic Acid + 2mM Ammonium Formate.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.[\[2\]](#)

Gradient Table:

Time (min)	%A (Water)	%B (ACN)	Event
0.00	90	10	Initial
0.50	90	10	Hold
3.00	5	95	Ramp to Elute
4.00	5	95	Wash
4.10	90	10	Re-equilibrate

| 5.00 | 90 | 10 | End |

Mass Spectrometry (MS):

- System: Triple Quadrupole (e.g., SCIEX 5500/6500 or Thermo Altis).
- Source: ESI Positive.[3]
- Spray Voltage: 4500 V.
- Source Temp: 500°C.

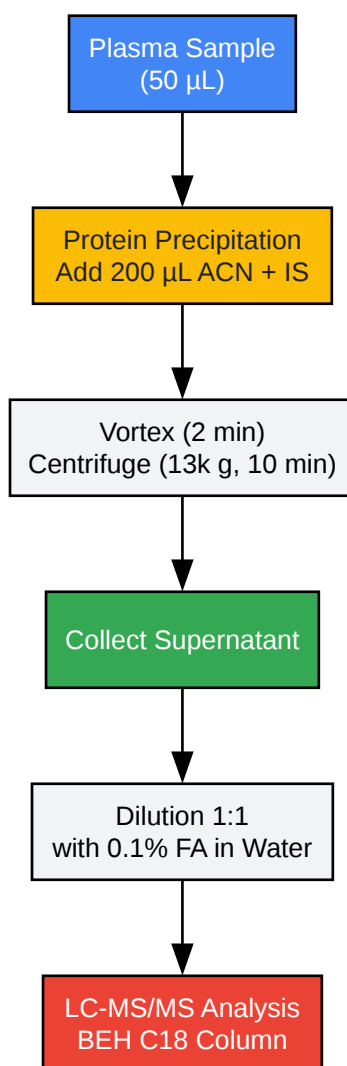
MRM Transitions:

Analyte	Precursor (m/z)	Product (m/z)	Dwell (ms)	CE (eV)
Lapatinib	581.1	365.1	50	35
Metabolite M1	473.1	365.1	50	30

| Lapatinib-d4 | 585.1 | 365.1 | 50 | 35 |

Note: The transition for M1 (473->365) assumes the core structure remains intact. If high background is observed, optimize for secondary fragment m/z 350.1.

Workflow Diagram



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Figure 2: Step-by-step "Crash and Shoot" sample preparation workflow.

Validation & Performance Criteria

To ensure scientific integrity, the method must be validated according to FDA/EMA Bioanalytical Method Validation guidelines.

Parameter	Acceptance Criteria	Notes
Linearity		Weighted regression recommended.
Accuracy	85-115% (80-120% at LLOQ)	Run QCs at Low, Mid, and High levels.
Precision (CV)	< 15% (< 20% at LLOQ)	Intra- and Inter-day assessment. [1]
Recovery	> 80% Consistent	Compare extracted sample vs. post-extraction spike.
Matrix Effect	85-115%	Assess in 6 different lots of plasma (hemolyzed/lipemic included).

Troubleshooting & Optimization (Expert Insights)

Issue 1: Significant Carryover

- Cause: Lapatinib is extremely sticky to stainless steel and plastic.
- Solution: Implement a double needle wash.
 - Wash 1 (Organic): 40:40:20 ACN:MeOH:IPA + 0.1% FA.
 - Wash 2 (Aqueous): 95:5 Water:ACN.

Issue 2: M1 Peak Broadening

- Cause: M1 is more polar than Lapatinib. If the sample diluent is too strong (too much ACN), M1 will not focus on the head of the column.
- Solution: Ensure the final injected sample contains 50% organic solvent.

Issue 3: Isobaric Interferences

- Cause: N-oxide metabolites can sometimes undergo in-source fragmentation or thermal deoxygenation to mimic the parent or amine metabolites.
- Solution: Ensure chromatographic separation between Lapatinib and its N-oxides. The gradient hold at the beginning (0-0.5 min) helps separate polar metabolites before the main elution.

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